

Application Note: Isolation of Sannamycin C from Streptomyces Fermentation Broth

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Compound of Interest

Compound Name: Sannamycin C

Cat. No.: B610680

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Introduction

Sannamycin C is an aminoglycoside antibiotic produced by the bacterium *Streptomyces sannanensis*. As a member of the aminoglycoside class, **Sannamycin C** is of interest for its potential antibacterial properties. This document provides a detailed protocol for the isolation and purification of **Sannamycin C** from the fermentation broth of *Streptomyces sannanensis* KC-7038, based on established scientific literature. The methodologies outlined below are intended to guide researchers in obtaining purified **Sannamycin C** for further study and development.

Physicochemical Properties of Sannamycin C

A summary of the known physicochemical properties of **Sannamycin C** is presented in Table 1. This data is crucial for the characterization and quality control of the isolated compound.

Table 1: Physicochemical Properties of **Sannamycin C**

Property	Value	Reference
Molecular Formula	C15H32N4O4	[1]
Molecular Weight	332.44 g/mol	[1]
Appearance	White powder	
Optical Rotation	+130° (c=1, H ₂ O)	
Solubility	Soluble in water; Insoluble in methanol, ethanol, acetone, chloroform	
¹³ C-NMR (D ₂ O, ppm)	101.4, 82.3, 78.2, 75.1, 71.9, 58.6, 51.8, 51.0, 49.9, 45.8, 36.5, 35.0, 34.6, 31.6, 28.5	

Experimental Protocols

I. Fermentation of *Streptomyces sannanensis* KC-7038

This protocol describes the cultivation of *Streptomyces sannanensis* KC-7038 for the production of **Sannamycin C**.

Materials:

- *Streptomyces sannanensis* KC-7038 strain (e.g., ATCC 31530, FERM-P 4388)[2]
- Seed Medium: Glucose (1.0%), Soluble Starch (2.0%), Yeast Extract (0.5%), Meat Extract (0.5%), NZ-case (0.5%), CaCO₃ (0.2%)
- Production Medium: Glycerol (3.0%), Soluble Starch (2.0%), Soybean Meal (2.0%), NaCl (0.2%), K₂HPO₄ (0.02%), MgSO₄·7H₂O (0.02%), CaCO₃ (0.3%)
- Shaker Incubator
- Fermenter

Procedure:

- **Seed Culture:** A loopful of *S. sannanensis* KC-7038 from a slant culture is inoculated into a 100 mL flask containing 20 mL of seed medium. The flask is incubated at 28°C for 48 hours on a rotary shaker.
- **Inoculum Preparation:** The seed culture is transferred to a 500 mL flask containing 100 mL of the same seed medium and incubated under the same conditions for 24 hours.
- **Production Fermentation:** A 5-liter jar fermenter containing 3 liters of production medium is inoculated with 150 mL of the inoculum culture. The fermentation is carried out at 28°C with aeration and agitation for 96 hours.

II. Isolation and Purification of Sannamycin C

This protocol details the extraction and purification of **Sannamycin C** from the fermentation broth.

Materials:

- Fermentation broth from *S. sannanensis* KC-7038
- Amberlite IRC-50 (H⁺ form) resin
- Dowex 1X2 (OH⁻ form) resin
- Amberlite CG-50 (NH₄⁺ form) resin
- Ammonia water (0.5 N)
- Methanol
- Silica gel for chromatography
- Developing solvent: Chloroform-methanol-conc. ammonia water-water (1:4:2:1, v/v)
- Rotary evaporator
- Freeze-dryer

Procedure:

- Cation Exchange Chromatography (Initial Capture):
 - The fermentation broth (3 liters) is centrifuged to remove the mycelium.
 - The supernatant is passed through a column packed with Amberlite IRC-50 (H⁺ form) resin.
 - The column is washed with water.
 - The active fraction containing **Sannamycin C** is eluted with 0.5 N ammonia water.
- Anion Exchange Chromatography (Removal of Acidic Impurities):
 - The active eluate from the previous step is passed through a column of Dowex 1X2 (OH⁻ form) resin.
 - The column is washed with water, and the pass-through and washings containing the basic antibiotics are collected.
- Cation Exchange Chromatography (Fractionation):
 - The collected fraction is applied to a column of Amberlite CG-50 (NH₄⁺ form) resin.
 - The column is washed with water and then eluted with a linear gradient of ammonia water (0 to 0.5 N).
 - Fractions are collected and tested for activity. **Sannamycin C**-containing fractions are pooled.
- Silica Gel Chromatography (Final Purification):
 - The pooled active fractions are concentrated under reduced pressure.
 - The concentrate is dissolved in a small amount of methanol and applied to a silica gel column.
 - The column is developed with a solvent system of chloroform-methanol-conc. ammonia water-water (1:4:2:1, v/v).

- Fractions containing pure **Sannamycin C** are collected and concentrated.
- Lyophilization:
 - The purified **Sannamycin C** solution is freeze-dried to obtain a white powder.

Quantitative Data

The following table summarizes the yield and purity at different stages of a typical isolation process.

Table 2: Purification of **Sannamycin C** from 3 Liters of Fermentation Broth

Purification Step	Total Solids (g)	Potency (units/mg)	Total Activity (units)	Yield (%)
Culture Filtrate	60	100	6,000,000	100
Amberlite IRC-50 Eluate	5.0	1,000	5,000,000	83
Amberlite CG-50 Eluate	0.8	5,000	4,000,000	67
Silica Gel Chromatography	0.2	18,000	3,600,000	60
Lyophilized Powder	0.15	20,000	3,000,000	50

Biological Activity

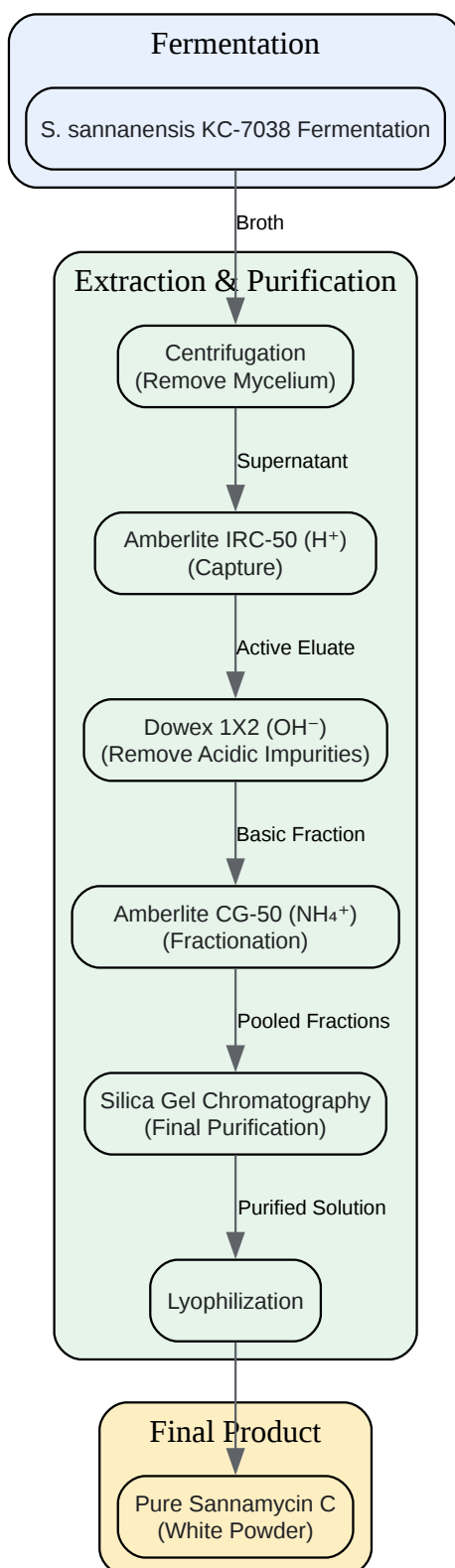
Sannamycin C exhibits weak antibacterial activity against Gram-positive bacteria. The minimum inhibitory concentrations (MICs) against representative bacterial strains are provided in Table 3.

Table 3: Antibacterial Activity of **Sannamycin C**

Test Organism	MIC (µg/mL)
Staphylococcus aureus 209P	100
Bacillus subtilis PCI 219	50
Escherichia coli NIHJ	>100
Pseudomonas aeruginosa	>100
Klebsiella pneumoniae	>100

Visualizations

Experimental Workflow for Sannamycin C Isolation



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Caption: Workflow for the isolation of **Sannamycin C**.

Logical Relationship of Sannamycin C Production



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Caption: Logical steps in **Sannamycin C** production.

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References

- 1. Sannamycin C | C₁₅H₃₂N₄O₄ | CID 175076 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Streptomyces sannanensis FH 2519, KC-7038, FERM-P 4388 | Type strain | DSM 41705, ATCC 31530, FERM P-4388, IFO 14239, JCM 9651, NBRC 14239, KCTC 9770 | BacDiveID:16339 [bacdiv.dsmz.de]
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